

5-Chloro-2,3,3-trimethyl-3H-indole safety data sheet (SDS)

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Compound of Interest

Compound Name: 5-Chloro-3H-indole

CAS No.: 754948-43-1

Cat. No.: B11919333

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Technical Monograph: 5-Chloro-2,3,3-trimethyl-3H-indole Advanced Safety, Synthesis, and Application Guide for Research & Development

Executive Summary

5-Chloro-2,3,3-trimethyl-3H-indole (CAS: 25981-83-3) is a critical heterocyclic building block, primarily utilized as the core scaffold for the synthesis of polymethine cyanine dyes (e.g., Cy5, Cy7 analogs).^{[1][2][3][4][5][6][7][8][9]} Its structural integrity—specifically the C5-chlorine substituent—imparts enhanced photostability and bathochromic spectral shifts to the resulting fluorophores, making it indispensable in high-fidelity bioimaging and drug discovery workflows. This guide synthesizes safety protocols with mechanistic chemical insights to support researchers in the safe handling and efficient utilization of this compound.

Part 1: Chemical Identity & Physicochemical Profile^{[7][8][10]}

The physicochemical properties of this indolenine derivative dictate its reactivity and storage requirements. The gem-dimethyl group at C3 prevents aromatization of the pyrrole ring,

maintaining the reactivity of the C2-imine for subsequent condensation reactions.

Property	Data / Specification
Chemical Name	5-Chloro-2,3,3-trimethyl-3H-indole
Common Synonyms	5-Chloro-2,3,3-trimethylindolenine; 5-Chloro-TMI
CAS Number	25981-83-3
Molecular Formula	C ₁₁ H ₁₂ ClN
Molecular Weight	193.67 g/mol
Appearance	Reddish-brown liquid or low-melting solid
Boiling Point	~118–127 °C at 5 mmHg
Density	1.083 g/mL at 25 °C
Solubility	Soluble in organic solvents (DCM, MeOH, Acetonitrile); Insoluble in water
Reactivity Profile	Electrophilic at C2 (imine); Nucleophilic at N1 (upon alkylation)

Part 2: Comprehensive Safety Framework (SDS Analysis)

GHS Classification & Hazard Logic While standard SDS documents list hazards, understanding the mechanism of toxicity is vital for establishing robust safety protocols.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[\[6\]](#)[\[10\]](#)[\[11\]](#)
 - H319: Causes serious eye irritation.[\[6\]](#)[\[10\]](#)[\[11\]](#)

- H335: May cause respiratory irritation.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Mechanistic Insight (The "Why"): The imine functionality (C=N) at the 2-position is reactive toward nucleophiles. Upon contact with biological tissues (mucous membranes, cornea), the compound can act as a mild alkylating agent or Schiff base former with protein residues, leading to the irritation described in H315/H319. Furthermore, as a volatile organic base, its vapors can disrupt the pH balance of the respiratory tract (H335).

Handling & Storage Protocol (Self-Validating System) To ensure safety and compound integrity, follow this decision matrix:

- Atmosphere Control: The compound is susceptible to oxidation at the C2 position (forming the oxindole) and hydrolysis.
 - Protocol: Always handle under an inert atmosphere (Nitrogen or Argon).
- Temperature: Thermal degradation accelerates polymerization.
 - Storage: Keep at 2–8°C (Refrigerated).
- PPE Layering:
 - Eyes: Chemical splash goggles (Standard safety glasses are insufficient for liquid irritants).
 - Skin: Nitrile gloves (0.11 mm min. thickness). Double-glove if handling >5g.
 - Respiratory:[\[6\]](#)[\[7\]](#) Work strictly within a certified fume hood.[\[7\]](#)

Emergency Response:

- Eye Contact: Rinse immediately with water for 15 minutes.[\[7\]](#) The lipophilic nature requires prolonged irrigation to mechanically remove the substance.
- Spill: Absorb with inert material (vermiculite/sand).[\[7\]](#) Do not use combustible materials like sawdust.

Part 3: Synthesis & Manufacturing Logic

The synthesis of 5-Chloro-2,3,3-trimethyl-3H-indole is a classic application of the Fischer Indole Synthesis. Understanding this pathway is crucial for troubleshooting low yields or impurity profiles.

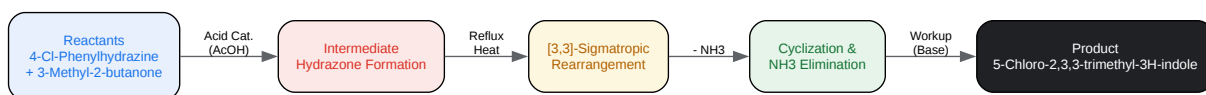
Mechanism & Causality

The reaction involves the condensation of 4-chlorophenylhydrazine with 3-methyl-2-butanone (isopropyl methyl ketone). The acid catalyst promotes the formation of a hydrazone intermediate, which undergoes a [3,3]-sigmatropic rearrangement. The "gem-dimethyl" effect facilitates the cyclization, but the presence of the electron-withdrawing chlorine atom can slightly deactivate the ring, often requiring reflux conditions in glacial acetic acid.

Experimental Protocol

- Reagents: 4-Chlorophenylhydrazine hydrochloride (1.0 eq), 3-methyl-2-butanone (1.1 eq), Glacial Acetic Acid (Solvent/Catalyst).
- Procedure:
 - Dissolve hydrazine salt in glacial acetic acid.
 - Add ketone dropwise to control exotherm.
 - Reflux for 3–5 hours (Monitor via TLC; Disappearance of hydrazine).
 - Critical Step: Cool and neutralize with NaOH/NaHCO₃. The product is basic; acidic workup will trap it in the aqueous phase.
 - Extract with Dichloromethane (DCM), dry over MgSO₄, and distill under reduced pressure.

Visualization: Fischer Indole Synthesis Pathway



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Figure 1: Step-wise mechanistic pathway for the synthesis of the target indolenine via Fischer Indole Synthesis.[5][12]

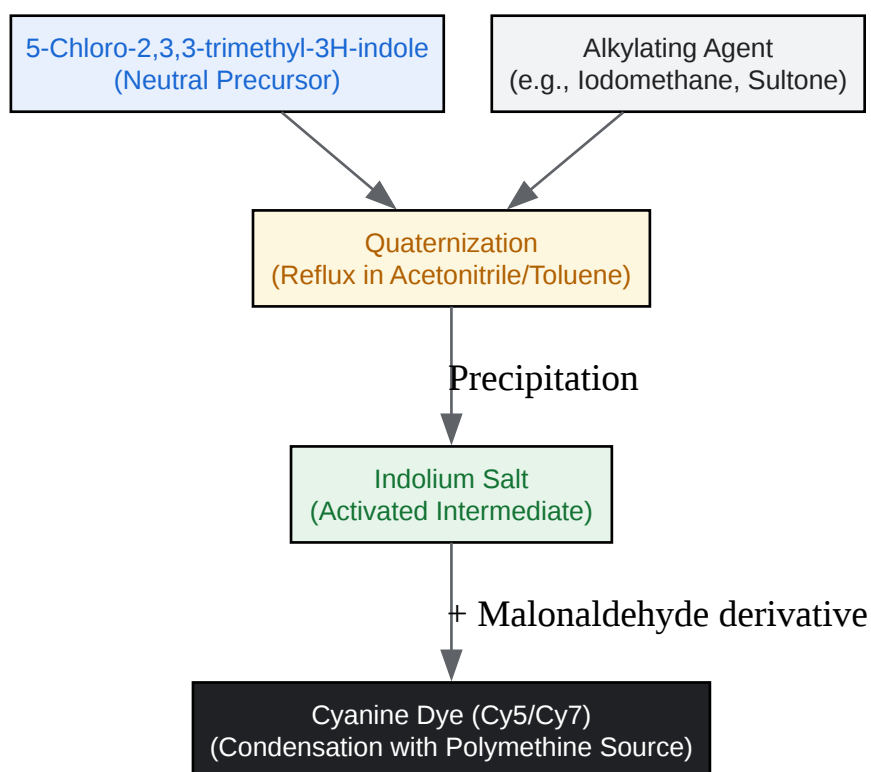
Part 4: Applications in Drug Discovery (Cyanine Dyes)

The primary utility of 5-Chloro-2,3,3-trimethyl-3H-indole lies in its conversion to Indolium Salts, which are the activated precursors for cyanine dyes.

The N-Alkylation (Quaternization) Workflow To utilize this compound for dye synthesis, the nitrogen must be quaternized. This is the step where "Drug Development" professionals often encounter the molecule.[4]

- Reaction: 5-Chloro-TMI + Alkyl Halide (R-X) → Indolium Salt.
- Reagent Choice:
 - Iodomethane: Yields N-Methyl indolium (simple spectral tuning).
 - Iodoacetic acid / Sultones: Yields N-Carboxymethyl or N-Sulfobutyl derivatives (water solubility for biological labeling).
- Impact of 5-Chloro Substituent:
 - Electronic: Lowers the LUMO energy, causing a red-shift (bathochromic shift) in the final dye compared to the non-chlorinated analog.
 - Stability: Reduces susceptibility to photobleaching, a critical parameter for in vivo imaging agents.

Visualization: Dye Precursor Workflow



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Figure 2: Workflow converting the neutral indolenine into activated indolium salts for cyanine dye production.[9]

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